

Methyl linolelaidate CAS number and synonyms.

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An In-depth Technical Guide to Methyl Linolelaidate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl Linolelaidate**, including its chemical identity, physicochemical properties, and biological significance. Detailed experimental protocols and a summary of its role in metabolic pathways are presented to support research and development activities.

Chemical Identity

CAS Number: 2566-97-4[1][2][3][4]

Molecular Formula: C₁₉H₃₄O₂[1][4][5][6][7]

IUPAC Name: methyl (9E,12E)-octadeca-9,12-dienoate[1][2]

Synonyms

Methyl linolelaidate is known by a variety of synonyms, which are crucial for comprehensive literature and database searches.



Synonym	Source
Linolelaidic acid methyl ester	[2][3][5][8]
Methyl trans,trans-9,12-octadecadienoate	[1][2][3][5]
Methyl (E,E)-9,12-octadecadienoate	[8]
(9E,12E)-9,12-Octadecadienoic acid methyl ester	[9]
(E,E)-9,12-Octadecadienoic acid, methyl ester	[9]
Methyl 9-trans-12-trans-octadecadienoate	[8][9]
Linolelaidic acid methyl	[8][9][10]
Methyl linoelaidate	[8]
C18:2 (trans-9,12)	[8]
Methyl linoleaidate	[8]
9,12-Octadecadienoic acid, methyl ester, (9E,12E)-	[2]
9,12-Octadecadienoic acid, methyl ester, (E,E)-	[9][10][11]
Linoelaidic acid methyl ester	[2]

Physicochemical and Spectral Data

A summary of the key physicochemical and spectral properties of **methyl linolelaidate** is provided below. This data is essential for its identification, characterization, and handling in a laboratory setting.



Property	Value	Source
Molecular Weight	294.47 g/mol	[1][4][5][7][11][12]
Appearance	Colorless to pale yellow liquid	[6][9]
Density	0.88 g/mL at 25°C	[6][13]
Refractive Index	1.4580 - 1.4620	[12]
Flash Point	-1°C	[12]
Solubility	Soluble in organic solvents, limited in water	[6][9][13]
¹³ C NMR (CDCl ₃ , ppm)	174.1, 130.2, 128.0, 51.4, 34.1, 31.6, 29.7, 29.4, 29.2, 27.2, 25.7, 25.0, 22.6, 14.1	[8]
GC-MS Major Fragments (m/z)	67, 81, 95, 110, 294	[1][8]

Biological Significance and Applications

Methyl linolelaidate, as a trans fatty acid methyl ester, exhibits distinct biological activities compared to its cis isomer, methyl linoleate. It is a valuable compound for studying lipid metabolism and has potential applications in various fields.

- Lipid Metabolism Research: It serves as a tool to investigate the metabolic fate and effects of trans fatty acids. While its cis counterpart, methyl linoleate, is a precursor for arachidonic acid and prostaglandins, methyl linolelaidate is metabolized differently, influencing lipid profiles and cellular signaling.
- Antimicrobial Activity: Studies have shown that methyl linolelaidate possesses enhanced
 antibacterial activity against Gram-positive bacteria compared to methyl linoleate, which is
 attributed to the greater membrane-disrupting capability of the trans configuration.[12][13]
- Inhibition of Lipid Peroxidation: It has been reported to have inhibitory effects on lipid
 peroxidation and the production of reactive oxygen species.[11][12] The proposed
 mechanism involves the modulation of lipoxygenase or cyclooxygenase enzyme activities.
 [11][12]



- Synthetic Intermediate: **Methyl linolelaidate** is a useful intermediate in organic synthesis. For instance, it is a precursor for the preparation of epoxy and hydroxy derivatives of octadecenoic acid, which have applications in the development of lubricants and other oleochemicals.[6]
- Food and Cosmetics: It finds use as a flavoring agent in the food industry and as an emollient in cosmetic formulations.[6][9]

Experimental Protocols Synthesis of Methyl Linolelaidate via Isomerization of Methyl Linoleate

This protocol describes a general procedure for the synthesis of **methyl linolelaidate** by the isomerization of methyl linoleate, a common and readily available starting material. The method is based on alkali-isomerization, which promotes the conversion of the cis double bonds to the more stable trans configuration.

Materials:

- Methyl linoleate (high purity)
- Ethylene glycol
- Potassium hydroxide (KOH)
- Methanol
- Hexane
- Saturated sodium chloride solution
- · Anhydrous magnesium sulfate
- Rotary evaporator
- Separatory funnel



Standard glassware for reflux and extraction

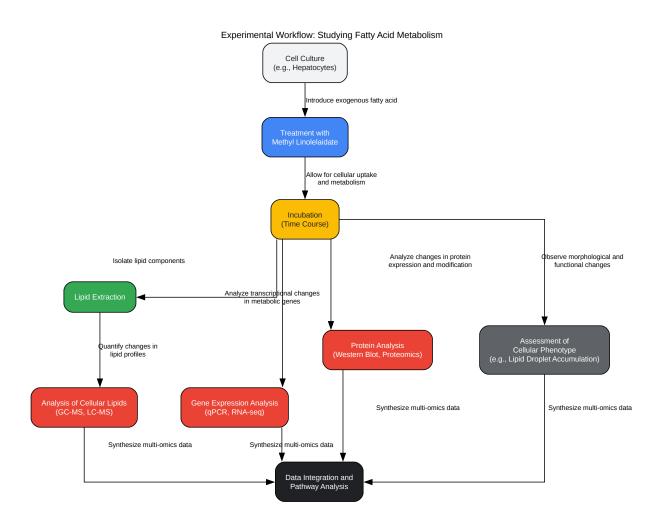
Procedure:

- A solution of potassium hydroxide in ethylene glycol (e.g., 1-2 M) is prepared by carefully
 dissolving KOH pellets in ethylene glycol with stirring, potentially with gentle heating.
- Methyl linoleate is added to the alkaline ethylene glycol solution in a round-bottom flask equipped with a reflux condenser.
- The reaction mixture is heated to a specific temperature (e.g., 180°C) and maintained for a set period (e.g., 15-30 minutes) to induce isomerization. The progress of the reaction can be monitored by techniques such as gas chromatography (GC).
- After the desired level of isomerization is achieved, the reaction mixture is cooled to room temperature.
- The mixture is transferred to a separatory funnel and diluted with water and hexane.
- The organic layer containing the methyl esters is washed sequentially with water and saturated sodium chloride solution to remove ethylene glycol and potassium hydroxide.
- The separated organic layer is dried over anhydrous magnesium sulfate.
- The solvent is removed under reduced pressure using a rotary evaporator to yield the crude product containing a mixture of fatty acid methyl esters, enriched in **methyl linolelaidate**.
- Further purification to isolate pure methyl linolelaidate can be achieved by techniques such
 as low-temperature crystallization from an appropriate solvent (e.g., acetone) or preparative
 chromatography.

Involvement in Metabolic Pathways

Methyl linolelaidate, as a trans fatty acid, is expected to enter the general fatty acid metabolism pathways. However, its stereochemistry influences its recognition by enzymes and subsequent metabolic fate compared to the naturally occurring cis isomer. The following diagram illustrates a simplified workflow for studying the impact of fatty acid methyl esters on cellular lipid metabolism.





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Caption: Experimental workflow for investigating the cellular effects of methyl linolelaidate.



The metabolism of fatty acids is a central process for energy production and the synthesis of structural and signaling lipids. Exogenous fatty acids like **methyl linolelaidate** are taken up by cells and can be channeled into various pathways, including beta-oxidation for energy or incorporation into complex lipids like triglycerides and phospholipids. The trans configuration of **methyl linolelaidate** can lead to altered enzyme kinetics and potentially disrupt normal lipid homeostasis, making it a subject of interest in studies of metabolic syndrome and related disorders.[10]

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